

3,3-Dimethyl-2-hexanol CAS number and supplier

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Compound of Interest

Compound Name: 3,3-Dimethyl-2-hexanol

Cat. No.: B3368857

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Technical Data Sheet: 3,3-Dimethyl-2-hexanol

For Researchers, Scientists, and Drug Development Professionals

This document provides essential technical information regarding the chemical compound **3,3-Dimethyl-2-hexanol**, including its Chemical Abstracts Service (CAS) number and known suppliers.

Chemical Identification

Compound Name: **3,3-Dimethyl-2-hexanol**

CAS Number: 22025-20-3[1][2][3]

The identity of **3,3-Dimethyl-2-hexanol** is confirmed by its unique CAS Registry Number, 22025-20-3. This identifier is universally used to provide an unambiguous reference for the chemical substance.

Molecular Formula: $C_8H_{18}O$ [1][2]

Molecular Weight: 130.23 g/mol [3]

Synonyms:

- 3,3-dimethylhexan-2-ol[3]

Physicochemical Properties

A summary of key physicochemical data for **3,3-Dimethyl-2-hexanol** is presented in the table below.

Property	Value
Density	0.821 g/cm ³
Boiling Point	157.9 °C at 760 mmHg
Flash Point	56.6 °C
Refractive Index	1.425
Vapor Pressure	0.961 mmHg at 25°C

Note: The physicochemical properties are based on available data and may vary under different experimental conditions.

Suppliers

The following companies have been identified as potential suppliers for **3,3-Dimethyl-2-hexanol** (CAS: 22025-20-3). It is recommended to contact these suppliers directly for information on availability, purity, and ordering.

- ChemNet[1]
- Guidechem[4]
- HXCHEM[5]

It is important to note that while some search results may indicate suppliers for isomers such as 2,3-Dimethyl-2-hexanol, the suppliers listed above are specifically associated with **3,3-Dimethyl-2-hexanol**.

Note on In-depth Technical Guide

The request for a comprehensive technical guide or whitepaper, including detailed experimental protocols and signaling pathway diagrams, falls outside the scope of a standard chemical information request. The generation of such a document would necessitate extensive, compound-specific research and development data that is not publicly available. The information provided herein is intended to serve as a foundational technical data sheet.

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References

- 1. 22025-20-3 3,3-dimethylhexan-2-ol 3,3-dimethylhexan-2-ol - CAS Database [chemnet.com]
- 2. 3,3-dimethyl-2-hexanol [webbook.nist.gov]
- 3. 3,3-Dimethylhexan-2-ol | C₈H₁₈O | CID 140875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. 3,3-Dimethyl-2-hexanol/CAS:22025-20-3-HXCHEM [hxchem.net]
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